

validating Diarylanilide Yellow synthesis FTIR Raman LDI-MS

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Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

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Analytical Techniques for Pigment Characterization

The following table summarizes the core techniques relevant for validating synthetic organic pigments like **Diarylanilide Yellow**.

Technique	Fundamental Principle	Key Application & Sensitivity	Sample Preparation & Advantages
FTIR Spectroscopy [1]	Measures absorption of infrared light, corresponding to the vibrational frequencies of chemical bonds in a sample.	Sensitive to heteronuclear functional group vibrations and polar bonds (e.g., O-H, C=O, N-H) [1].	Can have constraints on sample thickness and uniformity to avoid signal saturation [1].
Raman Spectroscopy [1]	Measures relative frequencies at which a sample scatters radiation, due to a change in molecular polarizability.	Sensitive to homonuclear molecular bonds (e.g., C-C, C=C, C≡C) and the molecular fingerprint region [1].	Requires little to no sample preparation. Can be hampered by fluorescence interference [1].

Technique	Fundamental Principle	Key Application & Sensitivity	Sample Preparation & Advantages
LDI-MS (Information not available in search results)	(Information not available in search results)	(Information not available in search results)	(Information not available in search results)

Experimental Protocols from Research Literature

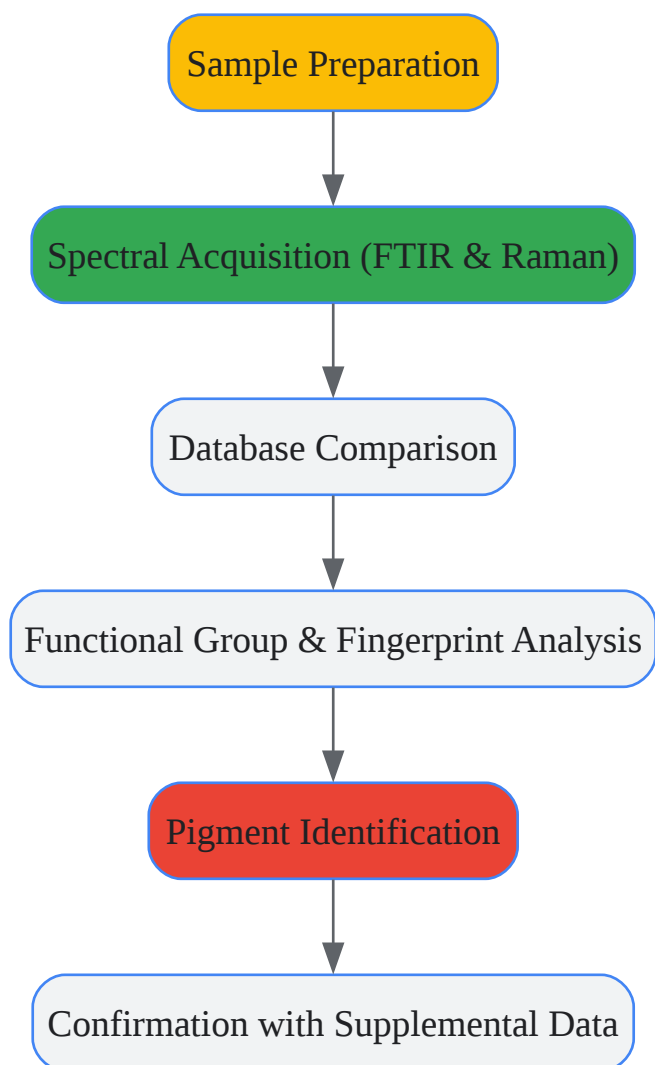
Here are detailed methodologies for the characterization of yellow synthetic organic pigments, as employed in scientific studies.

Protocol Aspect	Raman Spectroscopy for Pigment Identification [2]	FTIR & Raman Reference Databases
Sample Origin	Reference samples from commercial manufacturers (e.g., SunChemicals, Clariant, Ciba); micro-samples from historical paintings [2].	
Instrumentation	Raman microscope; specific example: Renishaw inVia Raman microscope with WiRE 2.0 software for dispersive spectroscopy [3].	
Key Parameters	Excitation wavelengths: 785 nm, 532 nm [3] [4] [5]; Laser Power: e.g., 2.4 mW [3]; Integration time/accumulations: e.g., 10 seconds, 10 accumulations [3].	
Data Handling	Spectrum comparison with reference databases; baseline correction applied [3] [2].	

| **Data Sources** || **IRUG Database:** Provides curated FTIR and Raman reference spectra for cultural heritage science [6] [4] [5]. **SOP Spectral Library:** An exhaustive collection of Raman spectra for synthetic organic pigments [3]. |

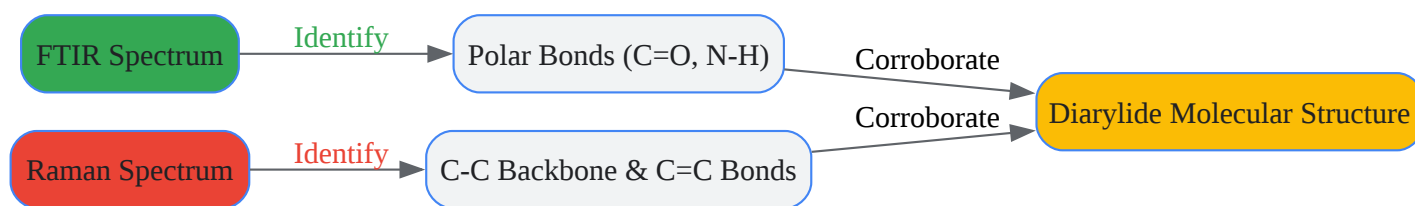
Workflow and Data Interpretation

The process of identifying an unknown pigment typically follows a structured workflow. The diagram below outlines the key steps from sample preparation to final confirmation.



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To aid in interpreting the data, the following diagram illustrates the logical process of analyzing spectral features from both FTIR and Raman techniques to identify key molecular characteristics of the pigment.



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Limitations and Missing Information

The search results successfully provided a foundation for FTIR and Raman analysis but had clear gaps.

- **Available Data:** The principles and comparative advantages of FTIR and Raman spectroscopy are well-covered [1]. Specific reference spectra for **Diarylanilide Yellow** pigments (e.g., PY13, PY174) are available in cultural heritage databases [6] [5].
- **Missing Information:** A direct, side-by-side comparison of FTIR and Raman spectra for the *same* **Diarylanilide Yellow** sample was not found. More critically, **no information was available on LDI-MS (Laser Desorption/Ionization Mass Spectrometry)** for these pigments. This includes experimental protocols, expected mass spectra, or characteristic mass fragments.

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